

Bzl-his-ome 2hcl stability and storage conditions

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Compound of Interest

Compound Name: Bzl-his-ome 2hcl

Cat. No.: B613223

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Bzl-His-OMe 2HCl Technical Support Center

Welcome to the technical support center for **Bzl-His-OMe 2HCl** (N α -Benzyl-L-histidine methyl ester dihydrochloride). This guide is designed to assist researchers, scientists, and drug development professionals in ensuring the stability and proper handling of this compound throughout their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Bzl-His-OMe 2HCl**?

A1: To ensure the long-term stability of **Bzl-His-OMe 2HCl**, it is crucial to adhere to the following storage guidelines. For the solid, lyophilized powder, storage at -20°C in a desiccated, airtight container is recommended. When in solution, it is best to prepare aliquots to avoid repeated freeze-thaw cycles and store them at -80°C.^{[1][2]}

Q2: What solvents are compatible with **Bzl-His-OMe 2HCl**?

A2: **Bzl-His-OMe 2HCl** is soluble in dimethyl sulfoxide (DMSO) and ethanol.^[1] For cell-based assays, it is common practice to prepare a concentrated stock solution in DMSO and then dilute it with the appropriate aqueous buffer or cell culture medium.

Q3: What are the potential degradation pathways for **Bzl-His-OMe 2HCl**?

A3: The primary degradation pathways for **Bzl-His-OMe 2HCl** are likely ester hydrolysis and deprotection of the benzyl group from the imidazole ring. Ester hydrolysis would result in the formation of N α -Benzyl-L-histidine. The N(im)-benzyl group is generally stable under standard peptide synthesis conditions, but harsh acidic or basic conditions, as well as prolonged exposure to high temperatures or UV light, could potentially lead to its cleavage.^[1]

Troubleshooting Guide

Problem: Inconsistent results in my experiments using **Bzl-His-OMe 2HCl**.

- Possible Cause 1: Compound Degradation. Improper storage or handling can lead to the degradation of **Bzl-His-OMe 2HCl**.
 - Solution: Ensure the compound is stored as recommended (see FAQ 1). If you suspect degradation, it is advisable to perform a purity check using High-Performance Liquid Chromatography (HPLC).
- Possible Cause 2: Repeated Freeze-Thaw Cycles. Multiple freeze-thaw cycles of stock solutions can lead to precipitation and degradation of the compound.
 - Solution: Prepare single-use aliquots of your stock solution to minimize freezing and thawing.^[2]
- Possible Cause 3: Incompatibility with Experimental Conditions. The stability of **Bzl-His-OMe 2HCl** can be affected by the pH, temperature, and presence of strong oxidizing or reducing agents in your experimental setup.
 - Solution: Evaluate the compatibility of your experimental buffer and conditions with the compound. If you suspect instability, consider performing a preliminary stability test under your specific experimental conditions.

Stability and Storage Summary

Parameter	Solid (Lyophilized Powder)	In Solution
Storage Temperature	-20°C[1]	-80°C[1][2]
Container	Airtight, desiccated[1]	Tightly sealed vials
Handling	Avoid moisture	Prepare single-use aliquots to prevent freeze-thaw cycles[2]
Shelf Life (Solution)	Up to 1 month at -20°C, Up to 6 months at -80°C[2]	Not explicitly defined, periodic purity checks recommended

Experimental Protocols

Protocol 1: Preparation of Bzl-His-OMe 2HCl Stock Solution

- Materials:
 - Bzl-His-OMe 2HCl powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes
- Procedure:
 - Allow the **Bzl-His-OMe 2HCl** vial to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the desired amount of **Bzl-His-OMe 2HCl** in a sterile tube.
 - Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex briefly to dissolve the compound completely. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.[2]

5. Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes.
6. Store the aliquots at -80°C.

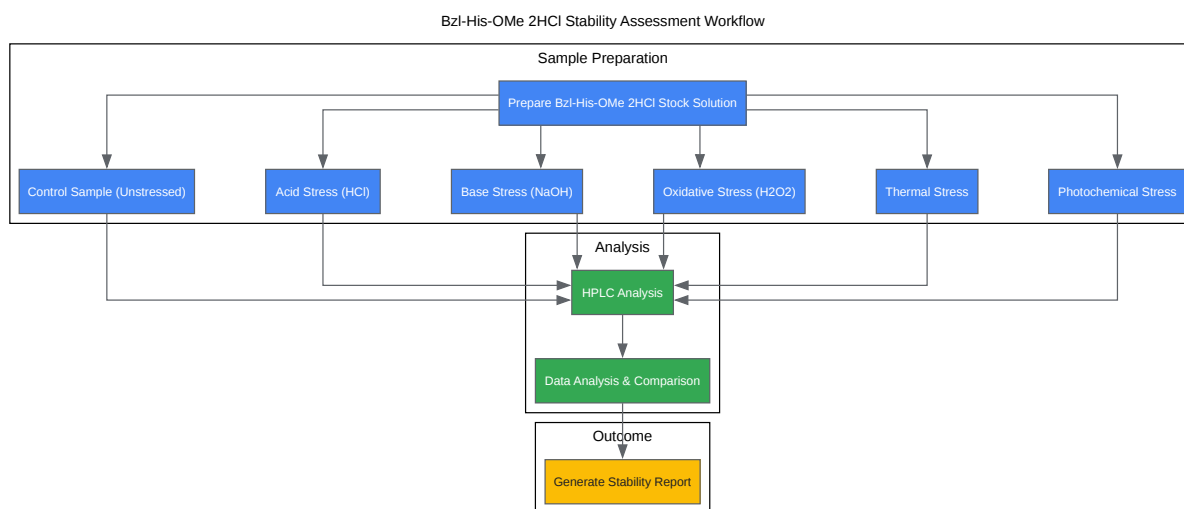
Protocol 2: General Stability Assessment using HPLC

This protocol outlines a general method for assessing the stability of **Bzl-His-OMe 2HCl** under various stress conditions (forced degradation).

- Materials:
 - **Bzl-His-OMe 2HCl**
 - HPLC-grade water, acetonitrile, and methanol
 - Trifluoroacetic acid (TFA)
 - Hydrochloric acid (HCl)
 - Sodium hydroxide (NaOH)
 - Hydrogen peroxide (H₂O₂)
 - HPLC system with a UV detector
 - C18 reverse-phase HPLC column
- Procedure:
 1. Preparation of Stock Solution: Prepare a stock solution of **Bzl-His-OMe 2HCl** in a suitable solvent (e.g., 1 mg/mL in 50:50 acetonitrile:water).
 2. Forced Degradation Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 1 M HCl. Incubate at 60°C for 24 hours.
 - Base Hydrolysis: Mix the stock solution with an equal volume of 1 M NaOH. Incubate at 60°C for 24 hours.

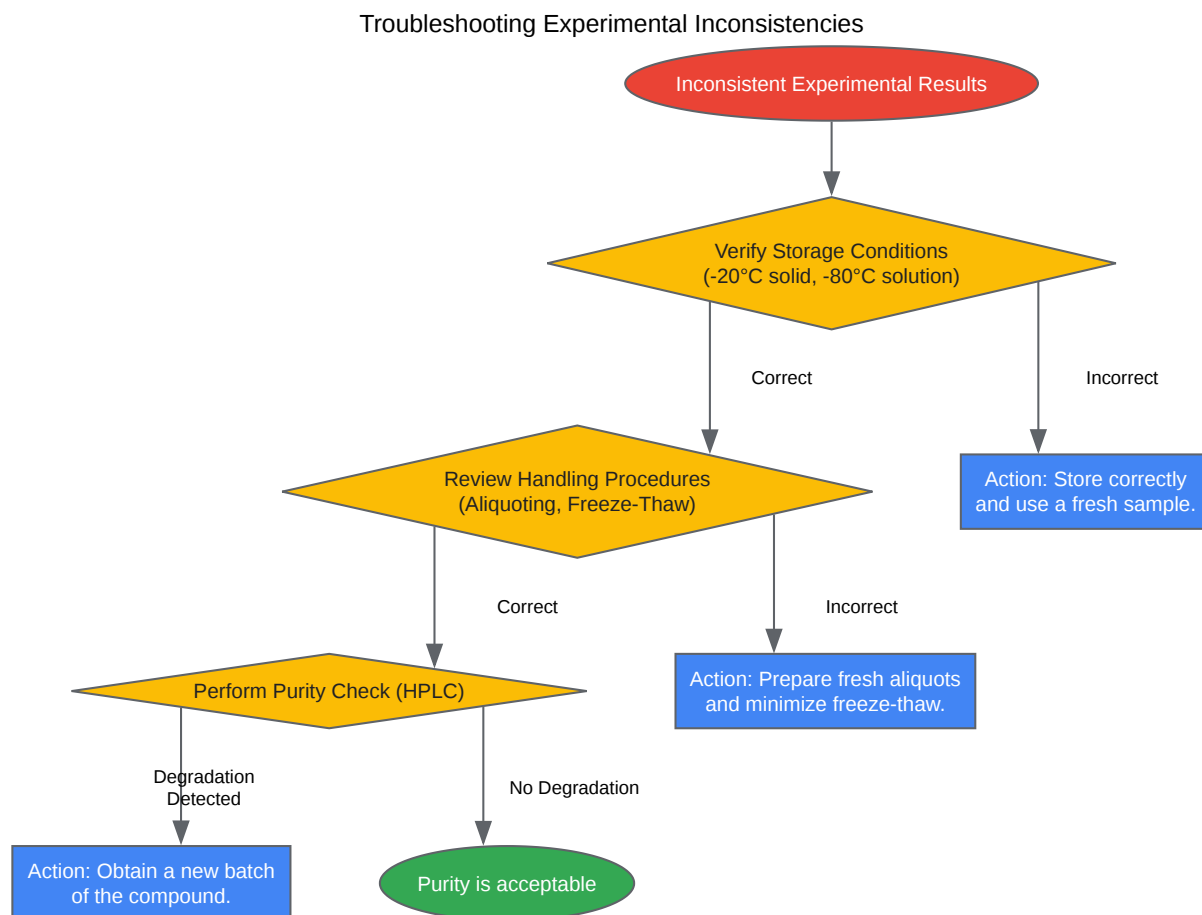
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% H₂O₂. Incubate at room temperature for 24 hours.
 - Thermal Degradation: Incubate the stock solution at 60°C for 24 hours.
 - Photostability: Expose the stock solution to UV light (e.g., 254 nm) for 24 hours.
3. Sample Preparation for HPLC: Before injection, neutralize the acidic and basic samples. Dilute all samples to a suitable concentration with the mobile phase.
4. HPLC Analysis:
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase A: 0.1% TFA in water.
 - Mobile Phase B: 0.1% TFA in acetonitrile.
 - Gradient: A suitable gradient from 5% to 95% Mobile Phase B over 20-30 minutes.
 - Flow Rate: 1 mL/min.
 - Detection: UV at 220 nm and 254 nm.
5. Data Analysis: Compare the chromatograms of the stressed samples to that of a non-stressed control sample. Calculate the percentage of degradation by comparing the peak area of the parent compound. Identify any new peaks, which represent potential degradation products.

Visualizations



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Caption: Workflow for assessing the stability of **Bzl-His-OMe 2HCl**.



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Caption: Decision tree for troubleshooting inconsistent experimental results.

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References

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